

potential off-target effects of NR2F2-IN-1

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Compound of Interest

Compound Name: NR2F2-IN-1

Cat. No.: B4197404

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Technical Support Center: NR2F2-IN-1

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using **NR2F2-IN-1**. The information is intended to help users identify and understand potential off-target and off-pathway effects in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the reported mechanism of action for **NR2F2-IN-1**?

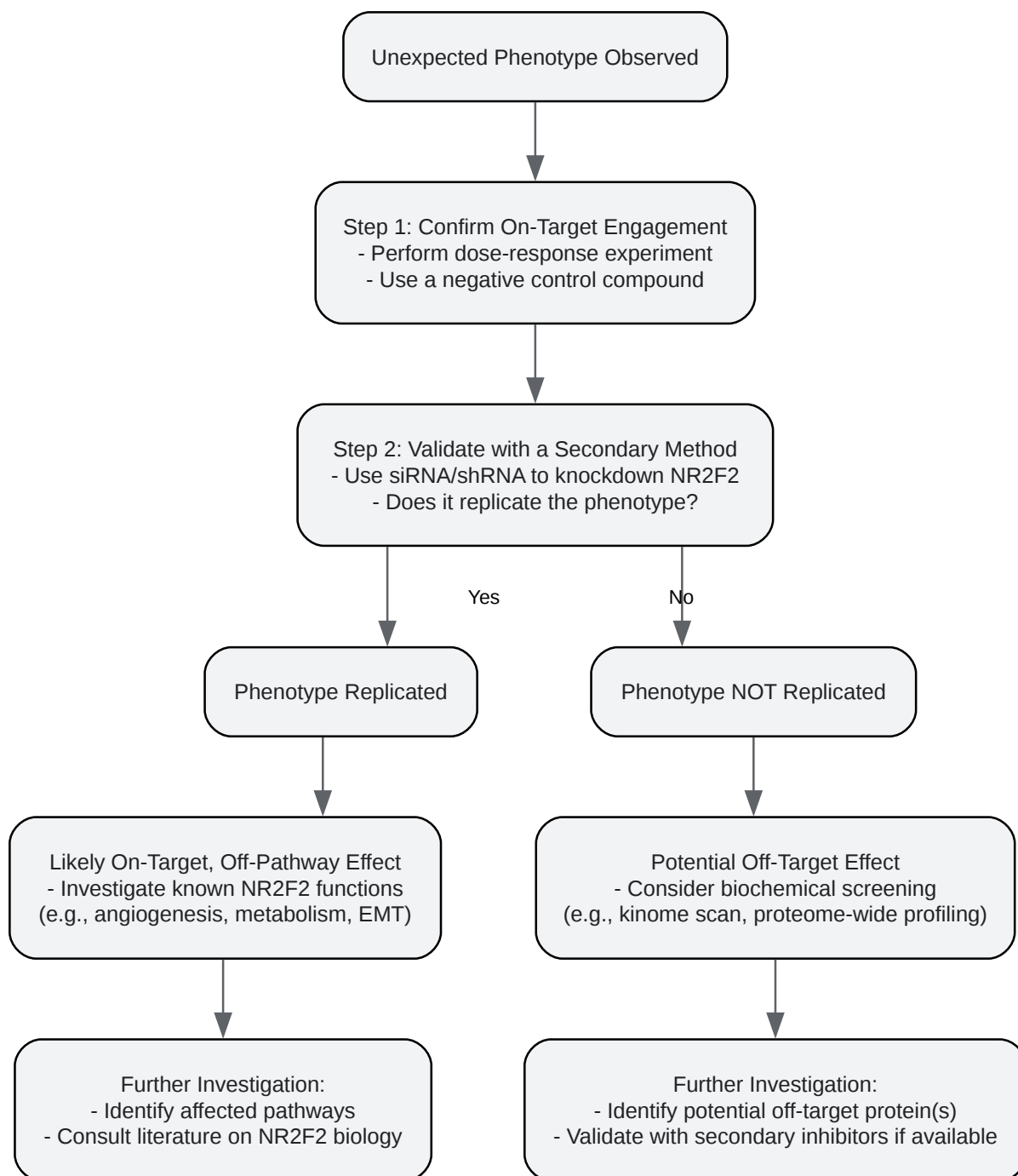
NR2F2-IN-1 is described as a potent and selective inhibitor of the orphan nuclear receptor COUP-TFII (NR2F2).^{[1][2]} It functions by directly binding to the ligand-binding domain of NR2F2. This binding disrupts the interaction between NR2F2 and its transcriptional co-regulators, such as FOXA1, thereby repressing NR2F2's activity in regulating target gene expression.^{[1][2][3]}

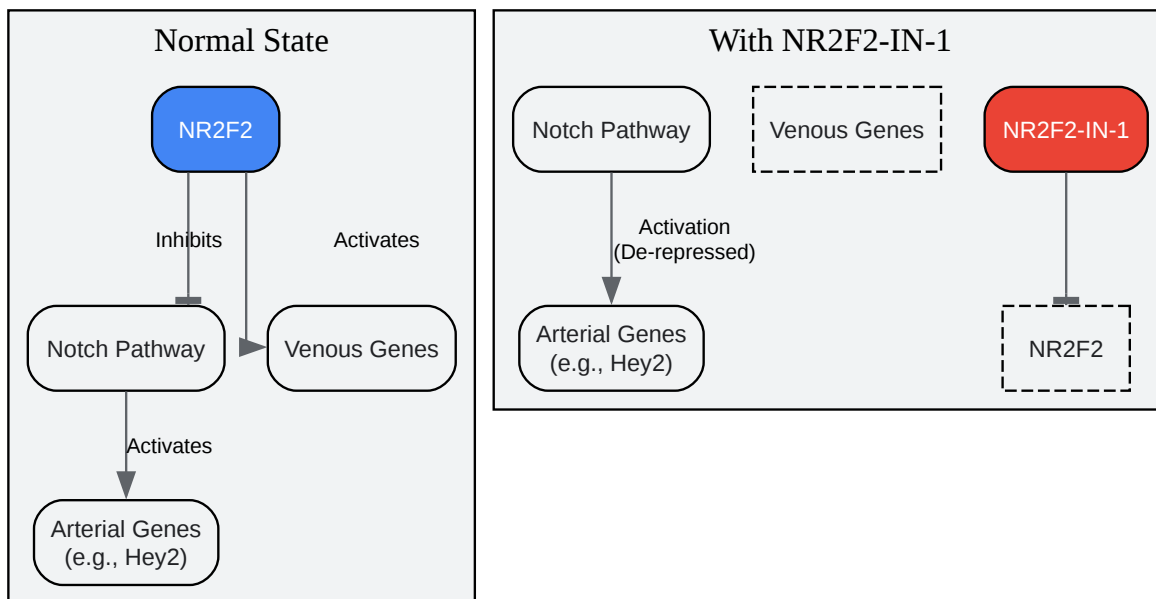
Q2: The product information states that **NR2F2-IN-1** is "selective." Does this mean I should not expect any off-target effects?

While **NR2F2-IN-1** is designed to be selective for NR2F2, "selective" does not mean "absolutely specific." All small molecule inhibitors have the potential for off-target binding to some degree. Furthermore, given the complex and context-dependent roles of NR2F2, even highly selective inhibition can lead to widespread and unexpected biological effects that may be mistaken for off-target binding. These are more accurately termed "on-target, off-pathway" effects.

Q3: My cells are showing unexpected phenotypes after treatment with **NR2F2-IN-1**. How can I determine if this is an off-target effect?

Distinguishing between off-target and on-target, off-pathway effects is a critical step in troubleshooting. Here is a logical workflow to follow:





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References

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